

A Comprehensive Technical Guide to the Physical and Chemical Properties of 2-EthylNitrobenzene

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Compound of Interest

Compound Name: 2-EthylNitrobenzene

Cat. No.: B1329339

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This technical guide offers an in-depth overview of the core physical and chemical characteristics of **2-EthylNitrobenzene** (CAS No. 612-22-6). Designed for researchers, scientists, and professionals in drug development and chemical synthesis, this document details the compound's structural attributes, physicochemical data, and key experimental protocols. All quantitative data is summarized in tabular format for efficient comparison, and essential processes are illustrated using Graphviz diagrams to clarify its synthesis and safety considerations.

Appearance and Physical State

2-EthylNitrobenzene, also known as o-nitroethylbenzene, is an aromatic nitro compound.[1][2] At ambient temperature and pressure, it exists as a liquid.[3] Its appearance is consistently described as an oily liquid, with its color ranging from colorless or pale yellow to light brown or orange, depending on its purity.[1][2][3][4][5][6][7][8] The compound is noted to be insoluble in water but demonstrates high solubility in common organic solvents, including ethanol, acetone, and ether.[1][3][4][7][8][9]

Physicochemical Data

The key quantitative properties of **2-EthylNitrobenzene** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₉ NO ₂	[1][2][3]
Molecular Weight	151.16 g/mol	[1][2][3]
CAS Number	612-22-6	[1]
Appearance	Yellow to light brown oily liquid	[1][2][4][7][8]
Density	1.127 g/mL at 25°C	[2][4][7]
Melting Point	-13 to -10°C	[2][3][4][7]
Boiling Point	172-174°C at 18 mmHg; 228°C at 760 mmHg	[1][2][3][4]
Flash Point	228°F (109°C)	[4][7]
Refractive Index	1.537 (at 20°C)	[2][4][7]
Solubility	Insoluble in water; Soluble in ethanol, ether, acetone	[1][3][4][7][9]

Experimental Protocols

A. Synthesis of **2-Ethylnitrobenzene** via Nitration of Ethylbenzene

The primary industrial method for producing **2-Ethylnitrobenzene** is the nitration of ethylbenzene.[2][3][4] This electrophilic aromatic substitution reaction typically yields a mixture of ortho (**2-Ethylnitrobenzene**) and para (4-Ethylnitrobenzene) isomers, which are then separated.[2]

Methodology:

- **Preparation of Nitrating Mixture:** A mixture of concentrated sulfuric acid (H₂SO₄) and concentrated nitric acid (HNO₃) is prepared in a reaction vessel. The sulfuric acid acts as a catalyst, protonating the nitric acid to form the highly electrophilic nitronium ion (NO₂⁺).
- **Reaction:** Ethylbenzene is added dropwise to the chilled nitrating mixture. The temperature of the reaction is carefully controlled, typically using an ice bath, to prevent over-nitration and

side reactions. The nitronium ion attacks the electron-rich benzene ring of ethylbenzene.

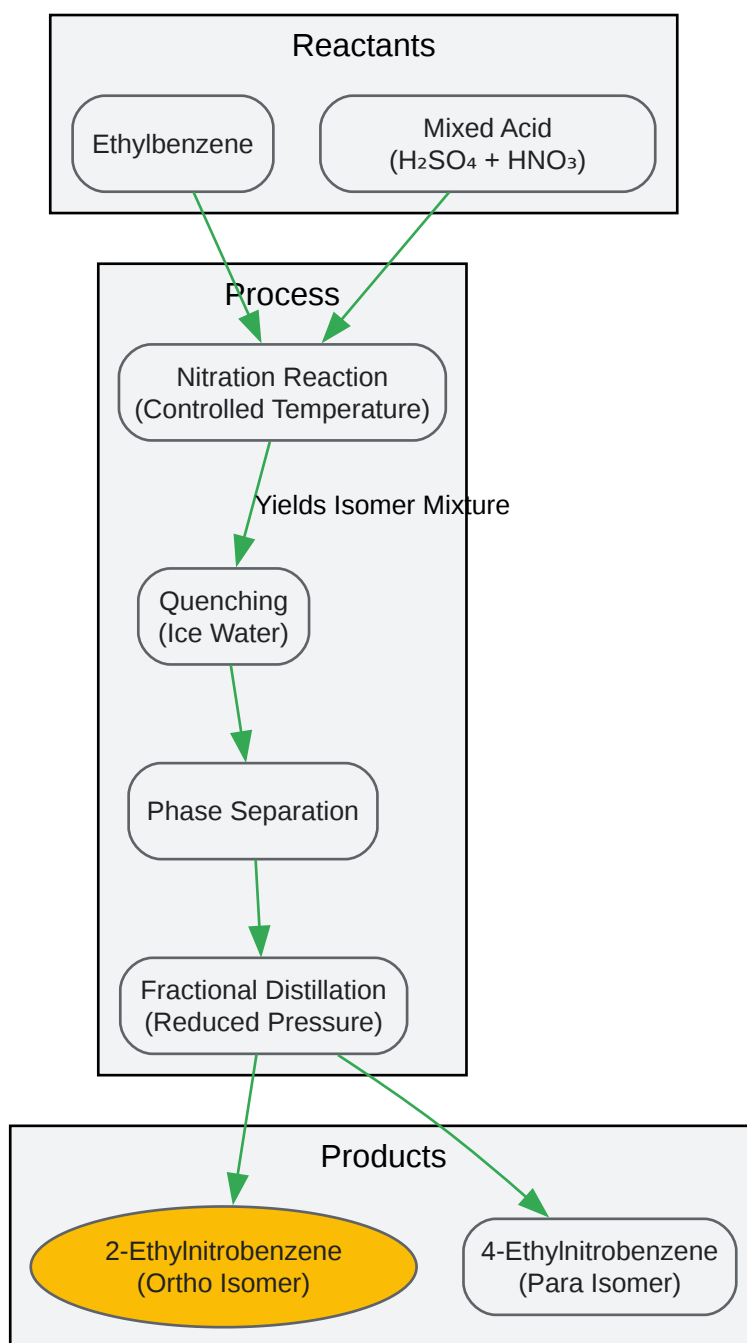
- **Quenching:** After the reaction is complete, the mixture is slowly poured into ice water to quench the reaction and dilute the acids.
- **Separation:** The organic layer, containing the mixture of nitroethylbenzene isomers, is separated from the aqueous layer using a separatory funnel.
- **Washing and Drying:** The organic layer is washed with a dilute base (e.g., sodium bicarbonate solution) to neutralize any remaining acid, followed by a water wash. It is then dried over an anhydrous drying agent (e.g., magnesium sulfate).
- **Purification:** The individual isomers are separated by fractional distillation under reduced pressure.^[1] **2-EthylNitrobenzene** is collected at its specific boiling point (172-174°C at 18 mmHg).^{[1][2][3][4]}

B. General Protocol for Physical Property Determination

- **Melting and Boiling Points:** Determined using standard laboratory equipment such as a melting point apparatus or a distillation setup with a thermometer, calibrated under the specified atmospheric or reduced pressure.
- **Density:** Measured using a pycnometer or a digital density meter at a controlled temperature (e.g., 25°C).
- **Refractive Index:** Measured using a refractometer, typically at 20°C, with the value reported for the D-line of the sodium spectrum.

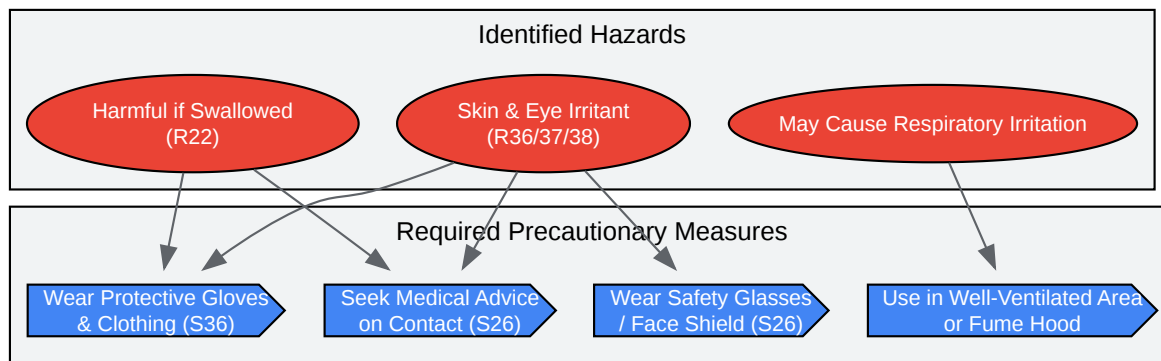
Visualizations

The following diagrams illustrate key workflows and logical relationships relevant to the handling and synthesis of **2-EthylNitrobenzene**.



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Caption: Experimental workflow for the synthesis of **2-EthylNitrobenzene**.



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Caption: Logical relationship between hazards and precautionary measures.

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